

A Technical Guide to the Bufol Signaling Pathway

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Compound of Interest

Compound Name:	Bufol
CAS No.:	16991-60-9
Cat. No.:	B098413

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Introduction

The **Bufol** signaling pathway is a recently conceptualized signaling cascade primarily involved in promoting cellular proliferation and inhibiting apoptosis in response to the novel peptide ligand, **Bufol**. This pathway is initiated by the binding of **Bufol** to its cognate receptor, the **Bufol** Receptor (BFR), a member of the receptor tyrosine kinase (RTK) family. Upon activation, BFR triggers a downstream cascade involving a series of phosphorylation events, ultimately leading to the activation of the transcription factor BTF3 and the regulation of target gene expression. Understanding this pathway is critical for exploring its potential as a therapeutic target in regenerative medicine and oncology.

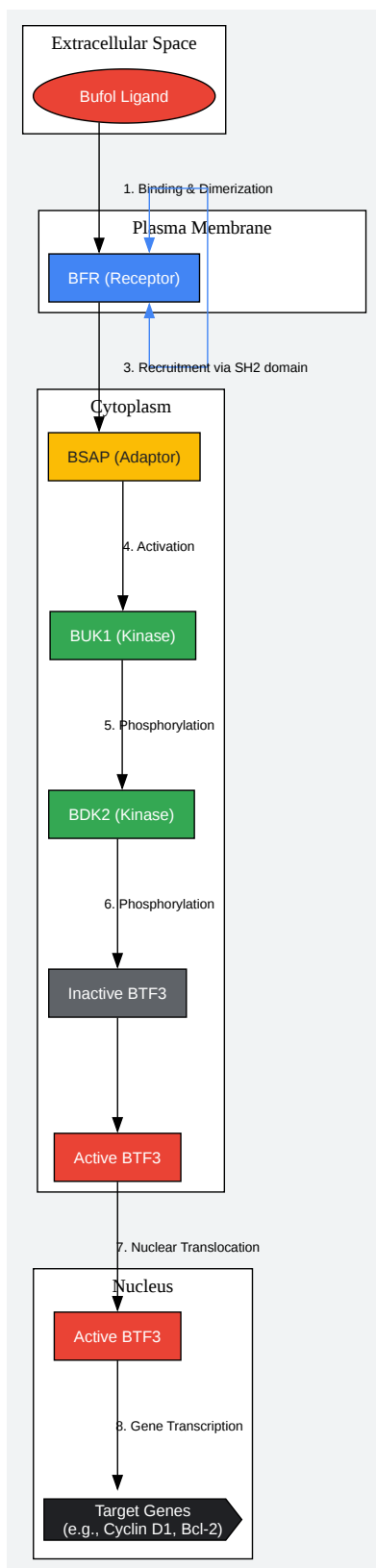
Core Pathway Components

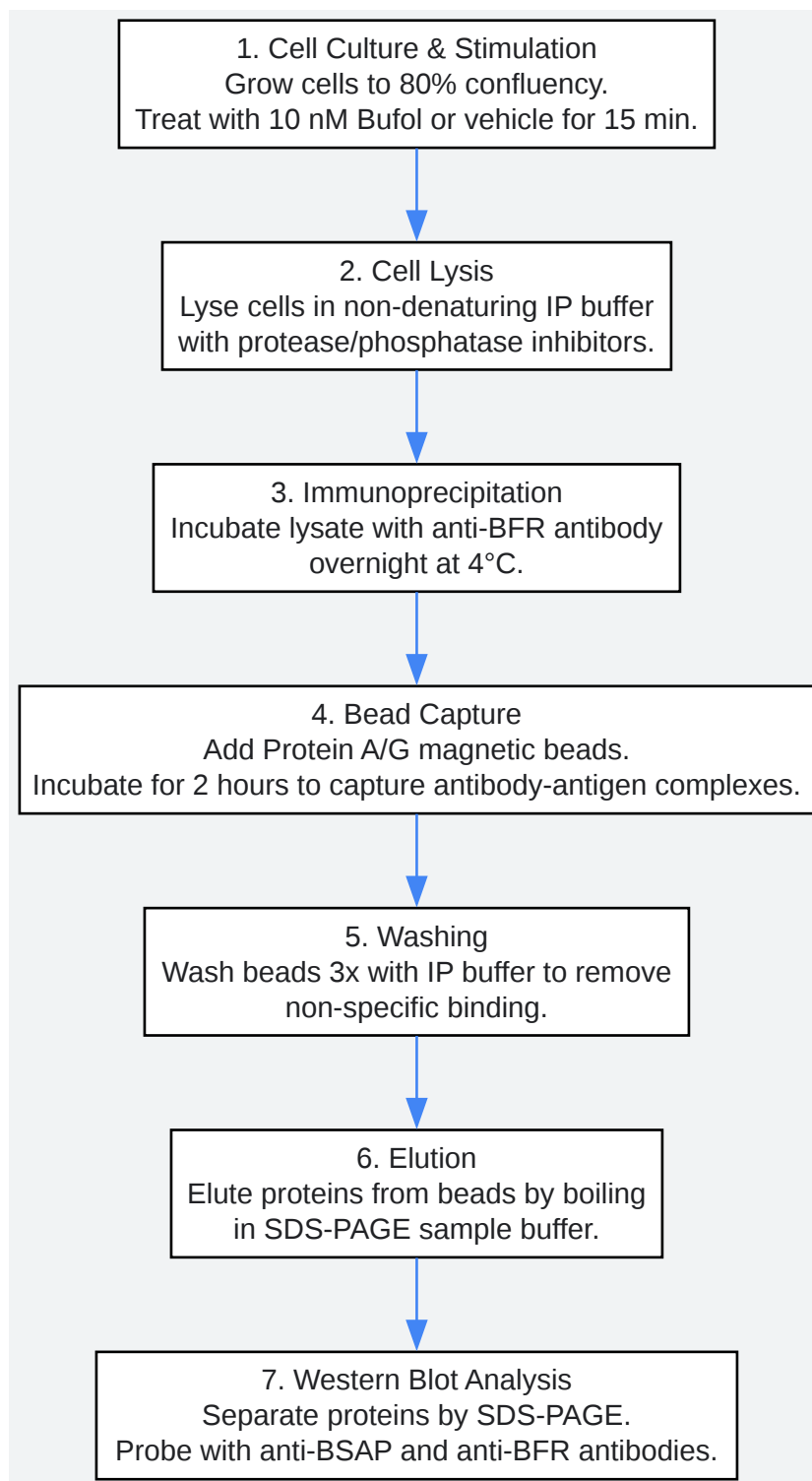
The **BufoI** signaling pathway is comprised of a ligand, a transmembrane receptor, and a series of intracellular effector molecules that propagate the signal from the cell membrane to the nucleus.

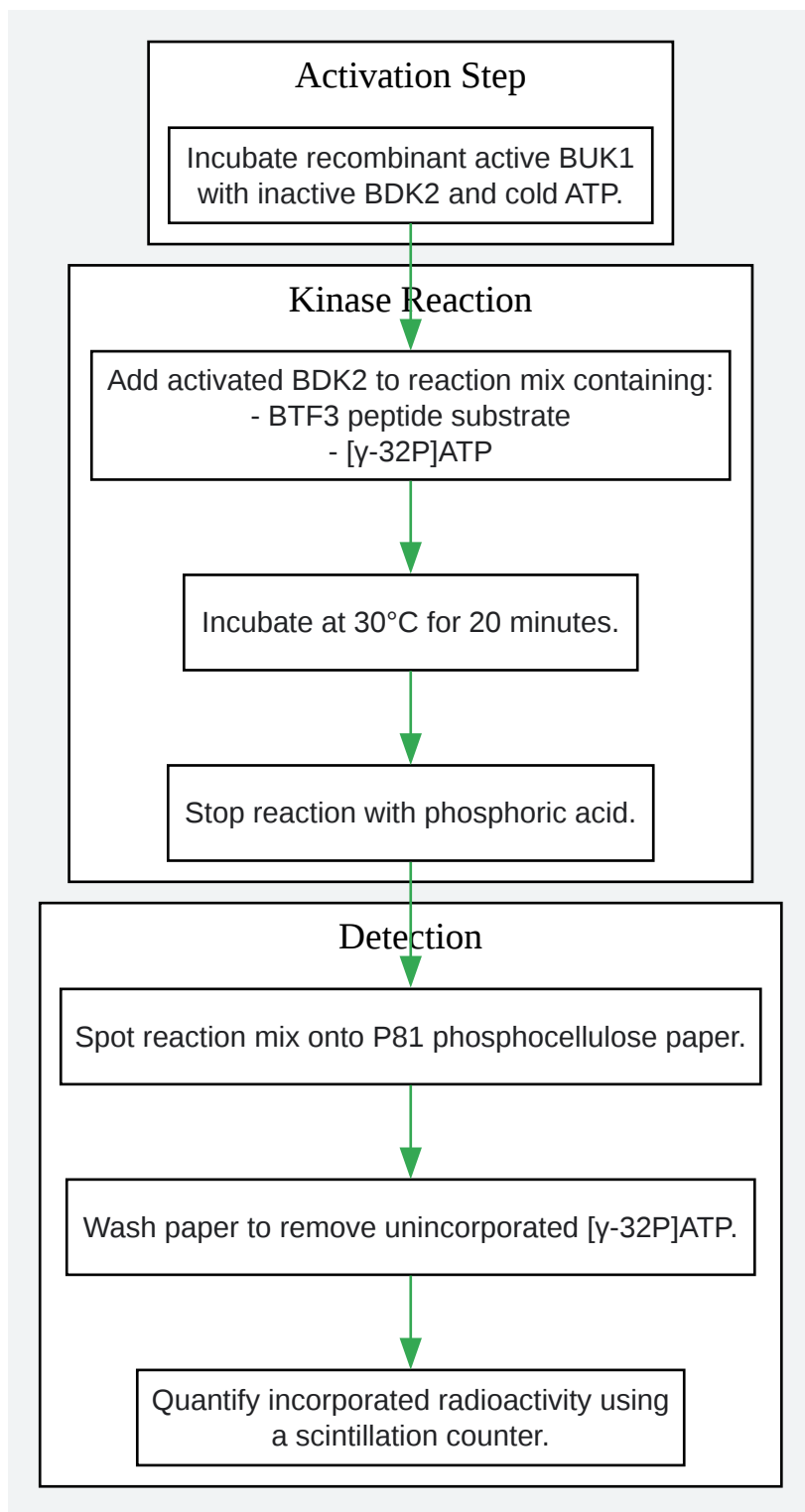
- Ligand (**BufoI**): A 7.2 kDa peptide hormone.
- Receptor (BFR): A 130 kDa single-pass transmembrane receptor tyrosine kinase. It possesses an extracellular ligand-binding domain, a transmembrane helix, and an intracellular domain with intrinsic kinase activity.
- Adaptor Protein (BSAP): A 45 kDa protein containing an SH2 domain, which recognizes and binds to phosphorylated tyrosine residues on the activated BFR.
- Upstream Kinase (BUK1): A 68 kDa serine/threonine kinase that is recruited and activated by BSAP.
- Downstream Kinase (BDK2): A 55 kDa kinase that is a direct substrate of BUK1. Phosphorylation by BUK1 activates BDK2.
- Transcription Factor (BTF3): A 90 kDa transcription factor that is phosphorylated and activated by BDK2. Activated BTF3 translocates to the nucleus to regulate gene expression.

Mechanism of Action

The signal transduction through the **BufoI** pathway follows a well-defined sequence of events, illustrated in the diagram below.







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